

# 4-Chloro-2-methylbenzaldehyde chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2-methylbenzaldehyde

Cat. No.: B056668

[Get Quote](#)

## An In-depth Technical Guide to 4-Chloro-2-methylbenzaldehyde

This technical guide provides a comprehensive overview of **4-Chloro-2-methylbenzaldehyde**, a key chemical intermediate in various organic syntheses. It is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing. This document details its chemical structure, properties, synthesis, and reactivity, supported by experimental data and procedural outlines.

## Chemical Structure and IUPAC Name

**4-Chloro-2-methylbenzaldehyde** is an aromatic aldehyde with a chlorine atom and a methyl group attached to the benzene ring.

- IUPAC Name: **4-chloro-2-methylbenzaldehyde**[\[1\]](#)
- Chemical Formula:  $C_8H_7ClO$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 40137-29-9[\[1\]](#)[\[2\]](#)
- Molecular Weight: 154.59 g/mol [\[1\]](#)
- SMILES: CC1=C(C=CC(=C1)Cl)C=O[\[1\]](#)

The structure consists of a benzaldehyde core with a chloro substituent at position 4 and a methyl substituent at position 2.

## Physicochemical Properties

The physical and chemical properties of **4-Chloro-2-methylbenzaldehyde** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Source
Appearance	Colorless to pale yellow crystalline solid or clear colorless oil	[2]
Melting Point	48-49 °C	[2]
Boiling Point	267-268 °C (at 760 Torr); 108-110 °C (at 20 Torr)	[2]
Density	1.195 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Flash Point	107.5 °C	[2]
Solubility	Slightly soluble in Dichloromethane and DMSO. Soluble in alcohols, ethers, and ketones.	[2]
Refractive Index	1.574	[2]
Vapor Pressure	0.0417 mmHg at 25°C	[2]

## Synthesis of 4-Chloro-2-methylbenzaldehyde

The synthesis of **4-Chloro-2-methylbenzaldehyde** can be achieved through various methods. A common laboratory-scale synthesis involves the conversion of 4-chlorobenzaldehyde.

## Experimental Protocol: Synthesis from 4-Chlorobenzaldehyde

This protocol is based on a multi-step synthesis involving the protection of the aldehyde group, directed ortho-lithiation, methylation, and subsequent deprotection.

**Step 1: Protection of the Aldehyde Group** The aldehyde group of 4-chlorobenzaldehyde is sensitive to the strong bases used in subsequent steps and must be protected.[4]

- 4-chlorobenzaldehyde is reacted with lithium N,N'-dimethylaminoethyl-N-methylamide in tetrahydrofuran (THF) at -20°C to form a masked aldehyde intermediate.[4]

**Step 2: Directed Ortho-Lithiation** The protecting group directs the lithiation to the ortho position of the chloro substituent.

- The masked intermediate is treated with n-butyllithium (n-BuLi) in THF at -20°C, leading to the formation of an aryl-lithiated intermediate.[4]

**Step 3: Methylation** A methyl group is introduced at the lithiated position.

- The lithiated intermediate is reacted with methyl iodide (CH<sub>3</sub>I) to produce **4-chloro-2-methylbenzaldehyde** with the aldehyde group still protected.[4]

**Step 4: Deprotection (Acidic Hydrolysis)** The protecting group is removed to yield the final product.

- The methylated intermediate undergoes acidic hydrolysis to give **4-chloro-2-methylbenzaldehyde**. [4]



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **4-Chloro-2-methylbenzaldehyde** from 4-chlorobenzaldehyde.

## Chemical Reactivity and Applications

**4-Chloro-2-methylbenzaldehyde** serves as a versatile reactant in organic synthesis, particularly in condensation reactions and the formation of heterocyclic compounds.

## Application in the Synthesis of Biologically Active Molecules

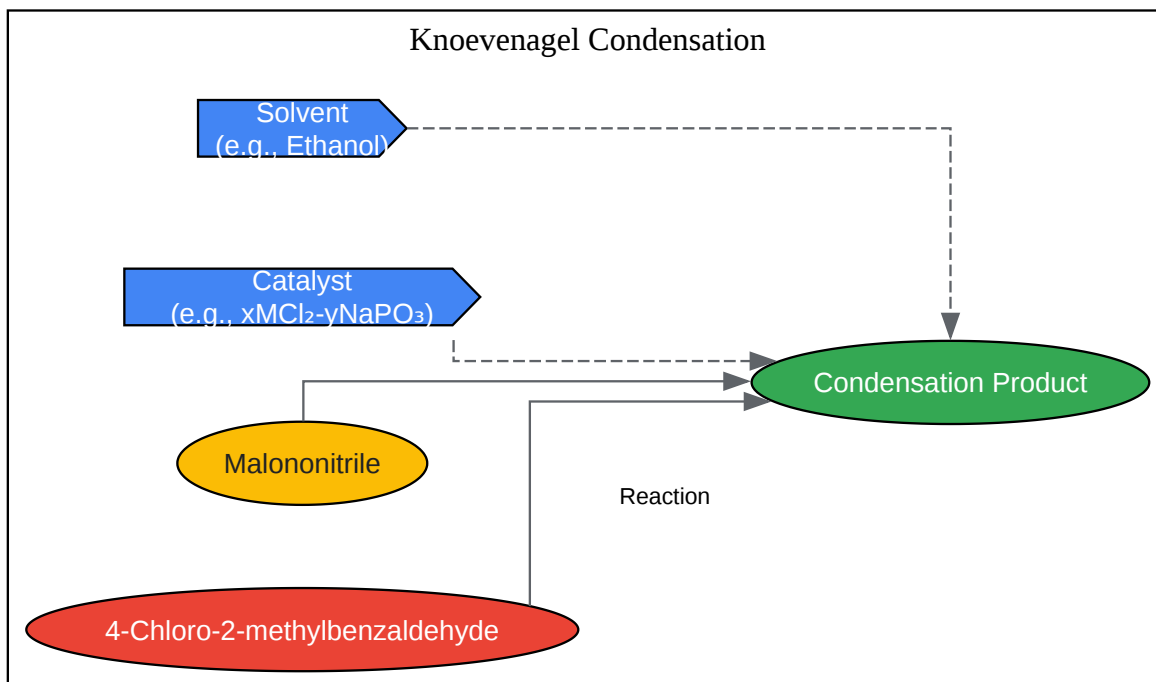
It is a reactant in the synthesis of benzylidene cyclopentenediones, which act as inhibitors against the zinc endopeptidase activity of botulinum neurotoxin A.<sup>[5]</sup>

## Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group followed by a dehydration reaction in which a molecule of water is eliminated.

Experimental Protocol: Knoevenagel Condensation with Malononitrile

- Reactants: **4-Chloro-2-methylbenzaldehyde** and malononitrile.
- Catalyst: A hybrid nanocomposite such as  $x\text{MCl}_2\text{-}y\text{NaPO}_3$  can be used.
- Solvent: Ethanol is a common solvent for this reaction.
- Procedure:
  - Dissolve **4-Chloro-2-methylbenzaldehyde** and malononitrile in ethanol.
  - Add the catalyst to the mixture.
  - The reaction mixture is typically stirred at a specific temperature (e.g., 78°C) for a period until completion.
  - The product can be isolated by filtration and purified by recrystallization.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the Knoevenagel condensation of **4-Chloro-2-methylbenzaldehyde**.

## Safety and Handling

**4-Chloro-2-methylbenzaldehyde** is classified as an irritant. Proper safety precautions should be taken during its handling and storage.

- Hazard Statements: Causes skin irritation (H315), causes serious eye damage (H318), and may cause respiratory irritation (H335). It is also toxic to aquatic life with long-lasting effects (H411).<sup>[1]</sup>
- Precautionary Statements: Wear protective gloves, clothing, eye protection, and face protection. In case of contact with eyes, rinse cautiously with water for several minutes.
- Storage: Store in a well-ventilated place under an inert gas (nitrogen or argon) at 2-8°C.<sup>[2]</sup>

This guide provides essential information for the safe and effective use of **4-Chloro-2-methylbenzaldehyde** in a research and development setting. For more detailed information, consulting the specific Safety Data Sheet (SDS) is recommended.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Chloro-2-methylbenzaldehyde | C<sub>8</sub>H<sub>7</sub>ClO | CID 2757658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. chemscene.com [chemscene.com]
- 4. youtube.com [youtube.com]
- 5. 4-CHLORO-2-METHYLBENZALDEHYDE | 40137-29-9 [chemicalbook.com]
- To cite this document: BenchChem. [4-Chloro-2-methylbenzaldehyde chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056668#4-chloro-2-methylbenzaldehyde-chemical-structure-and-iupac-name]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)